

# Safe handling and storage procedures for 3-Methoxypropylamine

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## Compound of Interest

Compound Name: 3-Methoxypropylamine

Cat. No.: B165612

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## Technical Support Center: 3-Methoxypropylamine (MOPA)

This guide provides essential safety information, handling procedures, and troubleshooting for researchers, scientists, and drug development professionals working with **3-Methoxypropylamine (MOPA)**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Methoxypropylamine**?

A1: **3-Methoxypropylamine (MOPA)** is a flammable liquid and vapor that is also highly corrosive.[1][2][3] It can cause severe skin burns and serious eye damage.[1][2][3] Additionally, it is harmful if swallowed and may cause an allergic skin reaction.[1][2] Inhalation of vapors or mists can lead to chemical burns in the respiratory tract.[4]

Q2: What are the immediate first aid measures in case of exposure?

A2: Due to its corrosive nature, immediate action is critical.

- **Eye Contact:** Immediately flush the eyes with running water for at least 15-30 minutes, keeping the eyelids open.[4] Seek immediate medical attention, preferably from an ophthalmologist.[4]

- Skin Contact: Remove all contaminated clothing, including shoes and jewelry, preferably under a safety shower.[4] Wash the affected skin area with plenty of soap and water for 15 to 30 minutes.[4] Get medical aid immediately.
- Inhalation: Move the individual to fresh air immediately.[4] If breathing is difficult, qualified personnel may administer oxygen.[4] If breathing has stopped, provide artificial respiration.[4] Seek immediate medical attention.[4][5]
- Ingestion: Do NOT induce vomiting.[2][3] If the person is conscious, have them drink several glasses of water or milk.[4] Never give anything by mouth to an unconscious person.[2] Call a physician or Poison Control Center immediately.[2]

Q3: What personal protective equipment (PPE) is required when handling MOPA?

A3: A comprehensive PPE setup is mandatory when working with MOPA.

- Eye and Face Protection: Wear chemical splash goggles and a face shield.
- Skin Protection: Wear appropriate protective gloves and chemical-resistant clothing to prevent any skin exposure.[2] A complete suit and rubber boots are recommended.[6][7]
- Respiratory Protection: Use in a well-ventilated area, preferably with local exhaust ventilation.[1] If ventilation is inadequate or for spill response, a NIOSH-certified organic vapor respirator or a full-facepiece airline respirator in positive pressure mode should be used.

Q4: How should I properly store **3-Methoxypropylamine**?

A4: MOPA should be stored in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][2] Keep containers tightly closed.[1][2][3] It should be stored locked up and segregated from incompatible materials such as acids, acid-forming substances, and isocyanates.[1] Suitable container materials include carbon steel, stainless steel, aluminum, high-density polyethylene (HDPE), and glass.[1][7] Avoid contact with copper, zinc, lead, and their alloys.[7]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Visible discoloration of the product (yellowing)	Prolonged storage in carbon steel containers or contact with incompatible metals (copper, zinc, lead).[7] The substance is also air-sensitive.[8]	For color-sensitive applications, consider transferring to a stainless steel or aluminum container.[7] To prevent air exposure, consider blanketing the storage container with dry nitrogen.[7]
Ammonia-like or "fishy" odor detected in the lab	A leak or spill from a container. MOPA has a characteristic amine-like odor.[1][9]	Immediately evacuate the area if the spill is large. Ensure proper ventilation. Wearing full PPE, contain the spill with an inert absorbent material like vermiculite or sand.[4] Prevent the spill from entering drains.[2][3]
Skin irritation or rash after handling	Possible allergic skin reaction (sensitization) or inadequate PPE.[1]	Seek medical advice. Review handling procedures and ensure appropriate gloves and protective clothing are always worn. Discard any contaminated leather items like shoes or belts.[4]

## Quantitative Data Summary

Property	Value	Reference
Boiling Point	118.3 °C	[1][2]
Melting Point	-71 °C	[1]
Flash Point	24 °C (closed cup)	[1]
pH	11.5 (100 g/L at 20 °C)	[1][9]
Autoignition Temperature	320 °C	[10]

## Experimental Protocols

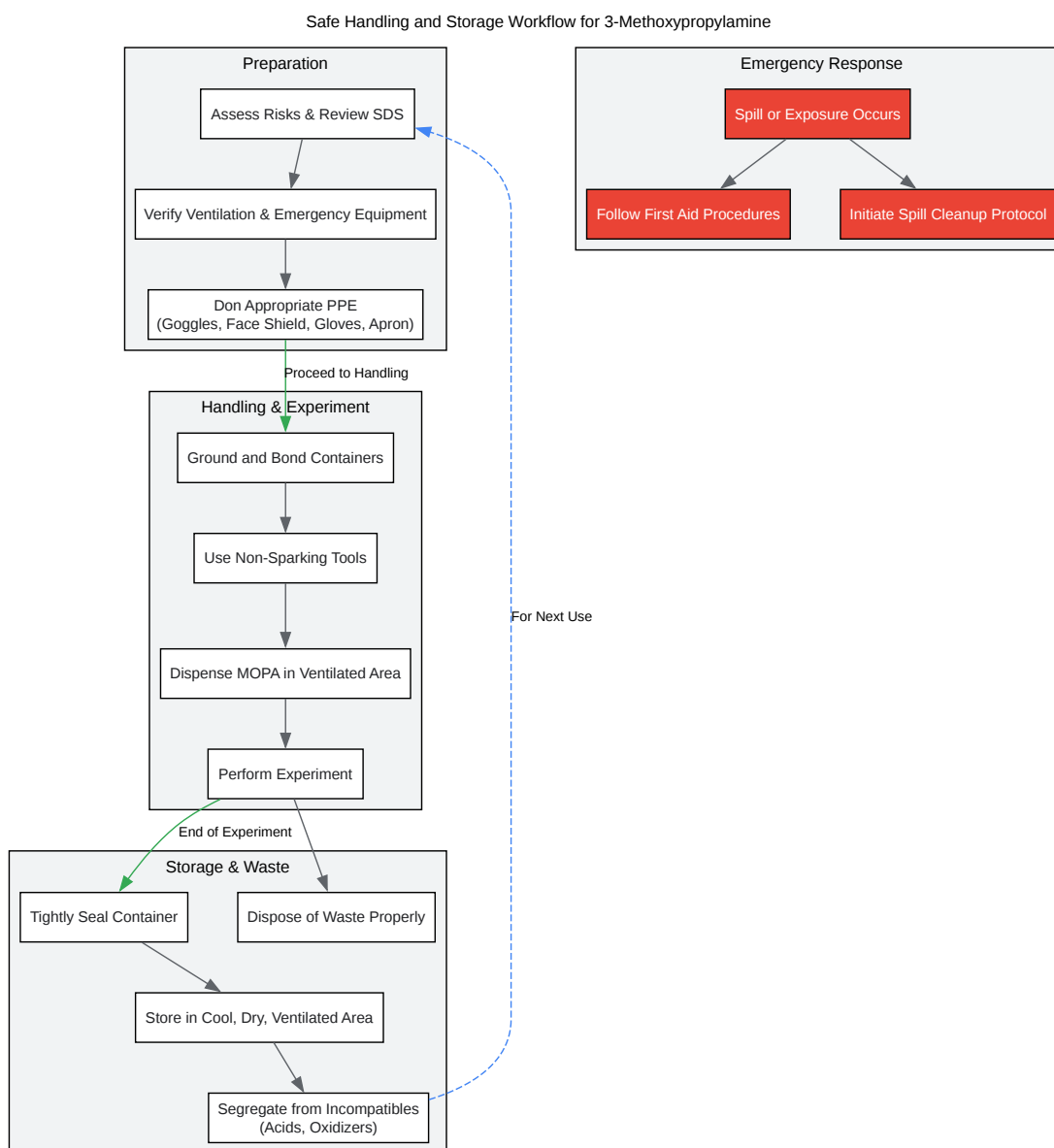
### General Handling Protocol:

- Preparation: Before handling, ensure the work area is well-ventilated, and an emergency eyewash station and safety shower are readily accessible.
- Personal Protective Equipment: Don all required PPE, including chemical splash goggles, a face shield, impervious gloves, and protective clothing.[2]
- Dispensing: Ground and bond containers when transferring the material to prevent static discharge.[4] Use non-sparking tools.[2]
- Procedure: Always add MOPA to water, never the other way around, to avoid a violent reaction.[4]
- Post-Handling: Wash hands and face thoroughly after handling and before breaks.[1]  
Launder contaminated clothing separately before reuse.[4]

### Spill Cleanup Protocol:

- Evacuation and Ventilation: Evacuate non-essential personnel and ensure the area is well-ventilated. Remove all sources of ignition.[2]
- Containment: Wearing full PPE, contain the spill using inert absorbent material (e.g., vermiculite, sand, or earth).[4]
- Collection: Use spark-proof tools to collect the absorbed material and place it in a suitable, labeled container for disposal.[2]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste according to local, state, and federal regulations.

## Visual Workflow



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Caption: Logical workflow for the safe handling of **3-Methoxypropylamine**.

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